

3,4,5-Triacetoxybenzoic acid chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,4,5-Triacetoxybenzoic acid

Cat. No.: B1295088

[Get Quote](#)

An In-depth Technical Guide to 3,4,5-Triacetoxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4,5-triacetoxybenzoic acid**, a derivative of gallic acid. The document details its chemical identity, physicochemical properties, and a standard experimental protocol for its synthesis.

Chemical Identity

IUPAC Name: 3,4,5-triacetyloxybenzoic acid^[1]

Synonyms: 3,4,5-tris(acetyloxy)benzoic acid, Gallic acid triacetate, Triacetyl gallussaure^[1]

CAS Number: 6635-24-1^[1]

Chemical Structure

The chemical structure of **3,4,5-triacetoxybenzoic acid** consists of a benzoic acid core with three acetoxy groups substituted at the 3, 4, and 5 positions of the benzene ring.

Caption: Chemical structure of **3,4,5-Triacetoxybenzoic acid**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3,4,5-triacetoxybenzoic acid**.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₂ O ₈	[1]
Molecular Weight	296.23 g/mol	[1]
Appearance	White crystalline solid	[2]
Melting Point	168-171 °C	[3]
Solubility	Slightly soluble in water; Soluble in ethanol, ether, and chloroform.	[3]

Experimental Protocols

Synthesis of 3,4,5-Triacetoxybenzoic Acid

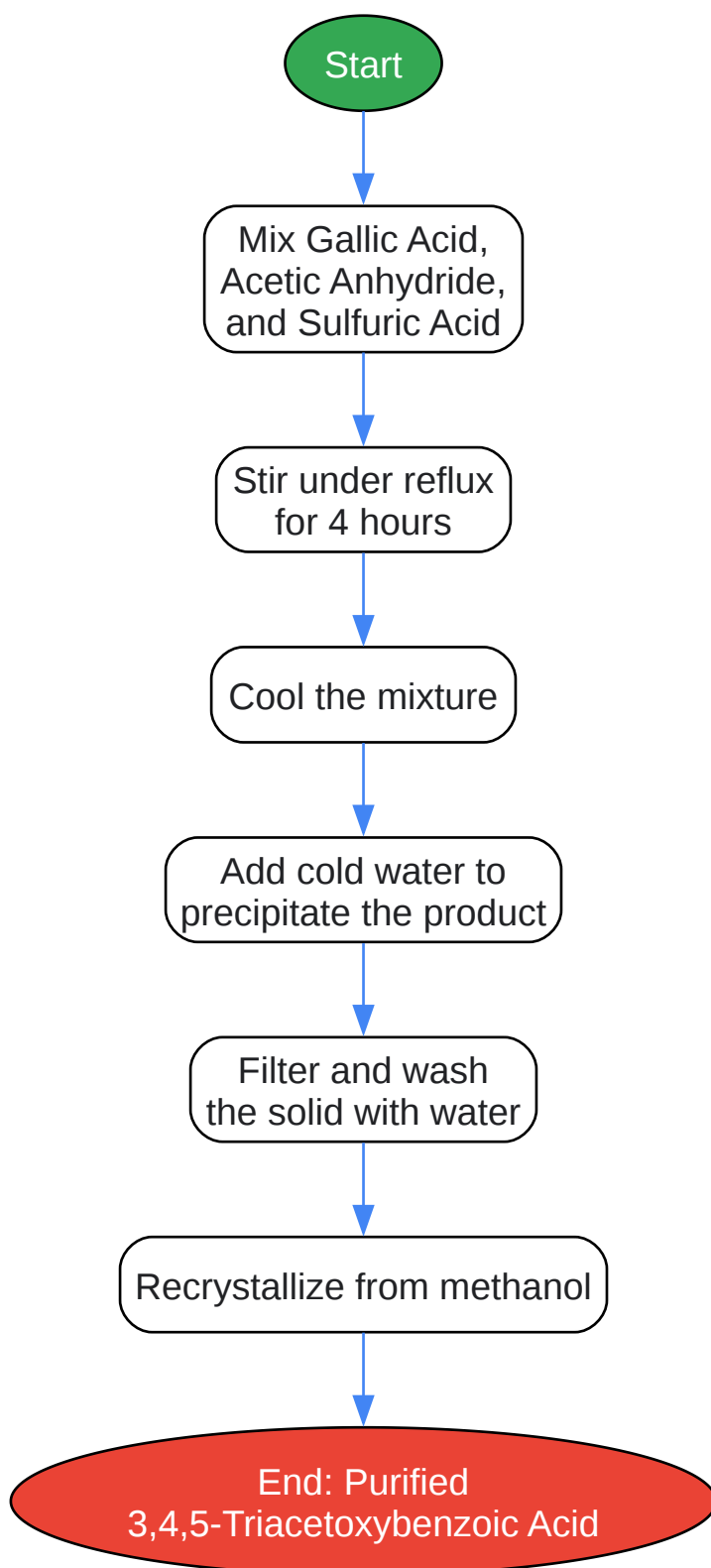
A common method for the synthesis of **3,4,5-triacetoxybenzoic acid** involves the acetylation of gallic acid using acetic anhydride.[2][4]

Materials:

- Gallic acid (1.88 g, 11 mmol)[2]
- Acetic anhydride (10 mL)[2]
- Concentrated Sulfuric Acid (1 mL, 1 mol·L⁻¹)[2]
- Cold water (50 mL)[2]
- Methanol for recrystallization

Procedure:

- A mixture of gallic acid, acetic anhydride, and sulfuric acid is stirred under reflux for 4 hours.
[2]
- After cooling, 50 mL of cold water is added to the system, leading to the precipitation of a white crystalline solid.[2]
- The powder is then filtered and washed with water.[2]
- The resulting solid is further purified by crystallization in methanol at room temperature (25°C).[2]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **3,4,5-Triacetoxybenzoic acid**.

Analytical Characterization

The synthesized **3,4,5-triacetoxybenzoic acid** can be characterized using various analytical techniques to confirm its structure and purity.

Infrared Spectroscopy (IR): Vibrational spectroscopy is a valuable tool for analyzing the structural and supramolecular features of the molecule in its solid state. A comparison between the experimental and calculated wavenumbers allows for the assignment of the normal vibrational modes.[2]

Thermal Analysis: Techniques such as thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) can be employed to study the thermal behavior and phase stability of the compound.[2]

X-ray Diffraction (XRD): Single crystal X-ray diffraction can be used to determine the precise three-dimensional arrangement of atoms and molecules in the crystal, revealing details about its supramolecular architecture.[2]

Applications and Further Research

3,4,5-Triacetoxybenzoic acid serves as a stable form of gallic acid, with its hydroxyl groups protected as acetates, making them less reactive.[2] This structural modification has been noted to increase its antifungal activity.[2] It is also used in the preparation of other gallic acid derivatives.[5] Further research can explore its potential in various pharmaceutical and material science applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzoic acid, 3,4,5-tris(acetyloxy)- | C₁₃H₁₂O₈ | CID 95088 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Structural and Theoretical Investigation of Anhydrous 3,4,5-Triacetoxybenzoic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 3. bdmaee.net [bdmaee.net]
- 4. prepchem.com [prepchem.com]
- 5. 3,4,5-TRIACETOXYBENZOIC ACID | 6635-24-1 [chemicalbook.com]
- To cite this document: BenchChem. [3,4,5-Triacetoxybenzoic acid chemical structure and IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295088#3-4-5-triacetoxybenzoic-acid-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com